

handling and storage recommendations for 2-Bromo-4-hydroxybenzoic acid

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Compound of Interest

Compound Name: **2-Bromo-4-hydroxybenzoic acid**

Cat. No.: **B1284041**

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Technical Support Center: 2-Bromo-4-hydroxybenzoic Acid

This technical support guide provides essential information for researchers, scientists, and drug development professionals on the proper handling and storage of **2-Bromo-4-hydroxybenzoic acid**.

Frequently Asked Questions (FAQs)

Q1: What is the appropriate personal protective equipment (PPE) when handling **2-Bromo-4-hydroxybenzoic acid**?

A1: It is crucial to use appropriate personal protective equipment to ensure safety. This includes:

- Eye/Face Protection: Wear chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[1] A face shield may be necessary for larger quantities or when there is a risk of splashing.
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.^[1]
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or if handling large quantities that may generate dust.^[1]

Q2: How should I store **2-Bromo-4-hydroxybenzoic acid**?

A2: Proper storage is essential to maintain the integrity of the compound. Store it in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[3\]](#) Keep it away from incompatible materials, such as strong oxidizing agents.[\[1\]](#)[\[4\]](#)

Q3: What are the primary hazards associated with **2-Bromo-4-hydroxybenzoic acid**?

A3: According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Bromo-4-hydroxybenzoic acid** is classified as follows:

- Causes serious eye damage (H318).[\[5\]](#)[\[6\]](#)
- May cause respiratory irritation (H335).[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Causes skin irritation (H315).[\[2\]](#)[\[3\]](#)

Q4: What should I do in case of accidental exposure?

A4: In case of accidental exposure, follow these first-aid measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[\[3\]](#)[\[6\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[\[4\]](#)
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[\[2\]](#)[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water afterwards. Call a physician or poison control center immediately.[\[3\]](#)[\[4\]](#)

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|--|--|---|
| Compound has discolored or changed appearance. | Improper storage (exposure to light, moisture, or incompatible materials). | Do not use the compound. Dispose of it according to your institution's guidelines. Review storage procedures to prevent future occurrences. |
| Difficulty dissolving the compound. | The compound has low solubility in the chosen solvent. | Consult the physical properties table for solubility information. Consider using a different solvent or gentle heating and sonication to aid dissolution. |
| Inconsistent experimental results. | Contamination of the compound or degradation due to improper handling. | Use fresh, properly stored 2-Bromo-4-hydroxybenzoic acid. Ensure all glassware is clean and dry. Avoid repeated opening and closing of the storage container. |

Quantitative Data

The following table summarizes the key physical and chemical properties of **2-Bromo-4-hydroxybenzoic acid**.

| Property | Value |
|-------------------|--|
| Molecular Formula | $C_7H_5BrO_3$ [1] [5] |
| Molecular Weight | 217.02 g/mol [1] [5] |
| Appearance | Off-white to white solid/powder [1] [3] [4] |
| Melting Point | 213 - 217 °C [6] |
| Boiling Point | 206 - 208 °C [7] |
| Solubility | No specific data available in the search results. General information suggests it is slightly soluble in water and more soluble in alcohols and ethers. [8] |

Experimental Protocols: General Handling and Solution Preparation

This section provides a general protocol for handling **2-Bromo-4-hydroxybenzoic acid** and preparing solutions.

1. Materials and Equipment:

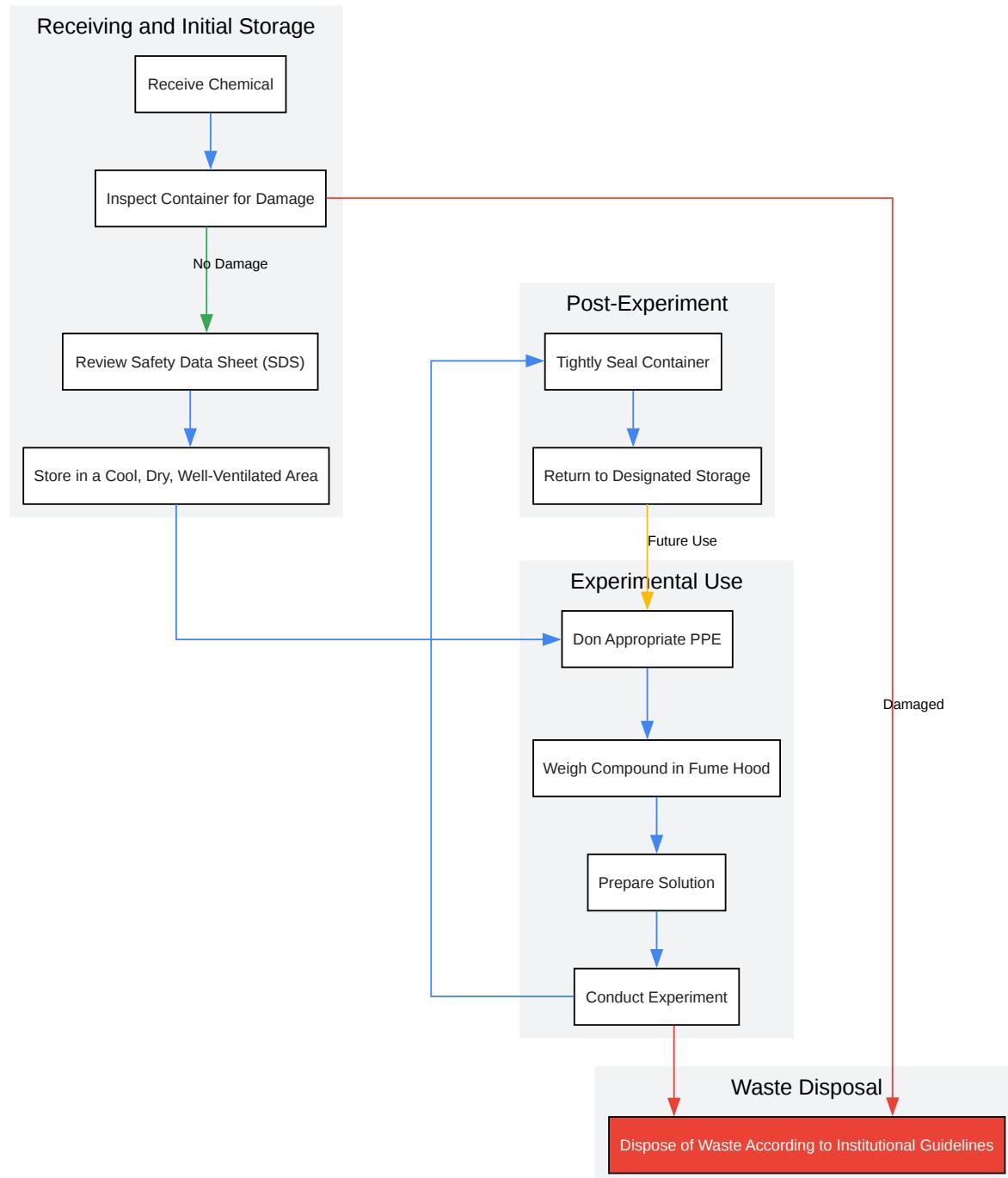
- **2-Bromo-4-hydroxybenzoic acid**
- Appropriate solvent (e.g., ethanol, methanol, DMSO)
- Calibrated balance
- Spatula
- Weighing paper or boat
- Volumetric flask
- Magnetic stirrer and stir bar (optional)
- Sonication bath (optional)

- Personal Protective Equipment (PPE) as described in the FAQs.

2. Procedure:

- Preparation: Work in a well-ventilated area, preferably a chemical fume hood. Ensure the work area is clean and free of contaminants.
- Weighing: Tare the balance with the weighing paper or boat. Carefully weigh the desired amount of **2-Bromo-4-hydroxybenzoic acid** using a clean spatula.
- Transfer: Transfer the weighed compound into the volumetric flask.
- Dissolution: Add a portion of the desired solvent to the volumetric flask. Gently swirl the flask to dissolve the solid. If necessary, use a magnetic stirrer or a sonication bath to aid dissolution.
- Final Volume: Once the solid is completely dissolved, add the solvent to the calibration mark of the volumetric flask.
- Mixing: Cap the flask and invert it several times to ensure a homogeneous solution.
- Storage: If the solution is not for immediate use, store it in a tightly sealed container, protected from light, and at the appropriate temperature as determined by stability studies.

Logical Workflow for Safe Handling and Storage



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